

hypobromite oxidation state and electronic configuration

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sodium hypobromite

CAS No.: 13824-96-9

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Core Properties of Hypobromite

The table below summarizes the key quantitative data for the hypobromite ion.

Property	Value	Context / Notes
Chemical Formula	BrO^-	Hypobromite anion [1]
Molar Mass	95.904 g/mol	[1]
Oxidation State of Br	+1	In BrO^- , oxygen is -2 [1]
Br-O Bond Length	1.82 Å	Determined by X-ray diffraction [1]
Conjugate Acid	Hypobromous acid (HOBr)	[1]
pKa of HOBr	≈ 8.65 (est.)	Note: Not directly in search results; this is a standard value.

Experimental Protocol for Synthesis

The primary method for preparing hypobromite in an aqueous solution is through the **disproportionation of bromine** in a basic solution [1]. Here is a detailed protocol:

1. Objective

- To synthesize the hypobromite (BrO^-) ion by reacting elemental bromine (Br_2) with a sodium hydroxide (NaOH) solution.

2. Materials and Equipment

- Chemicals:** Liquid bromine (Br_2), sodium hydroxide (NaOH pellets), distilled water.
- Glassware:** 250 mL beaker, graduated cylinder, stirring rod, dropping funnel.
- Safety Equipment:** Lab coat, chemical-resistant gloves, splash goggles, and a fume hood.

3. Step-by-Step Procedure

- Step 1:** Under a fume hood, prepare a 2M NaOH solution by dissolving about 8g of NaOH pellets into 100mL of chilled distilled water in the beaker.
- Step 2:** Slowly add liquid bromine (Br_2) dropwise to the stirred NaOH solution. **Caution:** This reaction is exothermic. The characteristic orange color of bromine will decolorize as the reaction proceeds.
- Step 3:** Maintain the reaction temperature at 0°C (ice bath). **Critical Note:** While the initial reaction is rapid even at 20°C , keeping the mixture at 0°C significantly slows down a secondary disproportionation reaction that would otherwise convert the hypobromite into bromide (Br^-) and bromate (BrO_3^-) [1].
- Step 4:** The resulting orange solution contains **sodium hypobromite** (NaOBr). It can be used in situ for subsequent reactions.

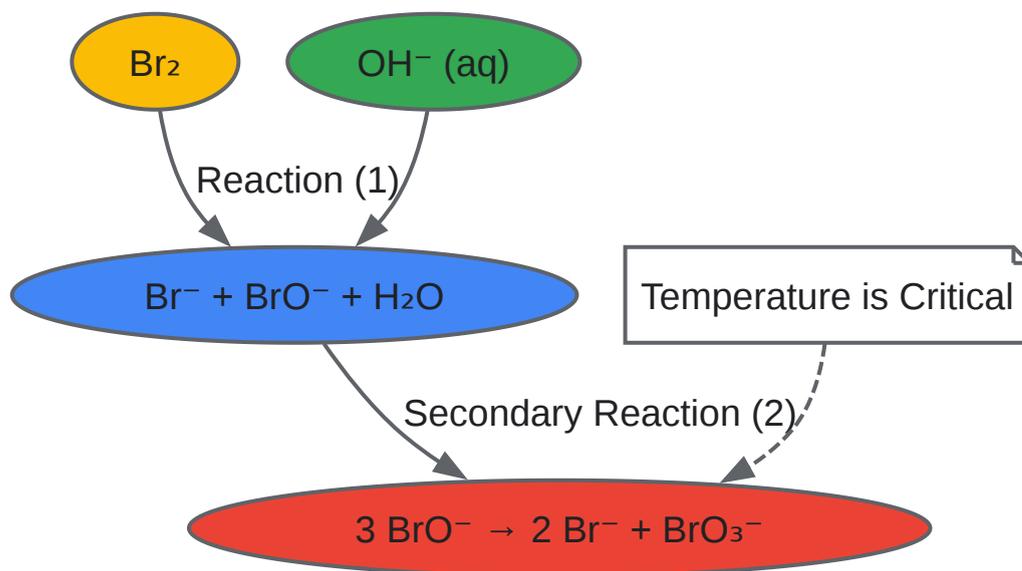
4. Reaction Mechanism The overall reaction is a disproportionation where bromine is simultaneously reduced and oxidized [1]:
$$\text{Br}_2 + 2\text{OH}^-(\text{aq}) \rightarrow \text{Br}^- + \text{BrO}^- + \text{H}_2\text{O}$$

5. Stabilization and Key Considerations

- Thermodynamic Instability:** Hypobromite is not thermodynamically stable at any pH. Its stability is kinetic. The low temperature (0°C) is critical to obtain a usable concentration for experiments [1].
- Isolation:** While an orange solid of NaOBr can be isolated, the aqueous solution is more commonly generated in situ for immediate use.

Diagram of Synthesis and Disproportionation

The following diagram illustrates the synthesis pathway and the competing disproportionation reaction of hypobromite.



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Synthesis and instability of hypobromite. Low temperature (0°C) slows the wasteful secondary reaction.

Oxidation State and Lewis Structure

The **oxidation state of bromine in BrO^- is +1**. This is calculated using the standard rule that oxygen in ions is typically -2. The sum of oxidation states in the ion must equal its charge (-1). Therefore, $\text{Br} + (-2) = -1$, which solves to $\text{Br} = +1$ [1] [2].

Regarding the **electronic configuration**, the search results do not provide a detailed molecular orbital diagram. However, the **Lewis structure** is available and is a good starting point for understanding its electron distribution [3].

- The BrO^- ion has a total of **14 valence electrons** (7 from Br, 6 from O, plus 1 for the negative charge) [3].
- The Lewis structure features a single chemical bond between Br and O, with both atoms satisfying the octet rule [3].

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References

1. Hypobromite [en.wikipedia.org]
2. (Oxidation numbers) states oxidation [chemguide.co.uk]
3. Drawing the Lewis Structure for BrO - The Geoexchange [thegeoexchange.org]

To cite this document: Smolecule. [hypobromite oxidation state and electronic configuration].

Smolecule, [2026]. [Online PDF]. Available at:

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